

# Application Notes and Protocols for Disodium p-phenolsulfonate

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## Compound of Interest

Compound Name: *Disodium p-phenolsulfonate*

Cat. No.: *B15193923*

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## Introduction

**Disodium p-phenolsulfonate**, also known as sodium p-phenolsulfonate, is a versatile organic salt with applications spanning various scientific and industrial fields. Its chemical structure, featuring both a hydroxyl group and a sulfonate group on a benzene ring, imparts unique properties that make it a valuable compound in wastewater treatment, cosmetic formulations, and as a precursor in the synthesis of dyes and resins.

This document provides detailed application notes and experimental protocols for the utilization of **Disodium p-phenolsulfonate** in several key areas. The information is intended to guide researchers, scientists, and drug development professionals in the effective application of this compound.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **Disodium p-phenolsulfonate** is presented in the table below.

Property	Value	Reference
Synonyms	Sodium p-phenolsulfonate, 4-Hydroxybenzenesulfonic acid sodium salt, Sodium sulfocarbolate	
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NaO <sub>4</sub> S	
Molecular Weight	196.16 g/mol	
Appearance	White to off-white crystalline powder	
Solubility	Soluble in water, hot alcohol, and glycerol.	[1]
pH (10% aqueous solution)	5.0 - 8.0	[2]
Melting Point	>300 °C	[3]

## Applications and Experimental Protocols

### Wastewater Treatment: Heavy Metal Removal

**Disodium p-phenolsulfonate** can act as a chelating agent, binding to heavy metal ions in wastewater and facilitating their removal. The sulfonate group plays a crucial role in coordinating with metal ions.[\[4\]](#)[\[5\]](#)[\[6\]](#) This protocol outlines a laboratory-scale procedure for the removal of lead (Pb<sup>2+</sup>) ions from a synthetic wastewater sample.

#### Experimental Protocol: Removal of Lead Ions from Wastewater

Objective: To determine the efficacy of **Disodium p-phenolsulfonate** in removing lead ions from a prepared aqueous solution.

Materials:

- **Disodium p-phenolsulfonate**
- Lead (II) nitrate (Pb(NO<sub>3</sub>)<sub>2</sub>)

- Deionized water
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- Spectrophotometer
- 0.22  $\mu\text{m}$  syringe filters

Procedure:

- Preparation of Stock Solutions:
  - Prepare a 1000 ppm stock solution of  $\text{Pb}^{2+}$  by dissolving the appropriate amount of lead (II) nitrate in deionized water.
  - Prepare a 1% (w/v) stock solution of **Disodium p-phenolsulfonate** by dissolving 1 g of the compound in 100 mL of deionized water.
- Treatment of Synthetic Wastewater:
  - Prepare a 100 mL synthetic wastewater sample containing 10 ppm of  $\text{Pb}^{2+}$  by diluting the stock solution.
  - Adjust the pH of the wastewater sample to a desired range (e.g., pH 5-6) using dilute HCl or NaOH.
  - Add a specific volume of the **Disodium p-phenolsulfonate** stock solution to the wastewater sample to achieve a desired concentration (e.g., 100 ppm).
  - Stir the solution for a specified contact time (e.g., 60 minutes) at room temperature.
- Sample Analysis:
  - After the treatment period, take an aliquot of the solution and filter it through a 0.22  $\mu\text{m}$  syringe filter.
  - Determine the remaining concentration of  $\text{Pb}^{2+}$  in the filtrate using a suitable analytical method, such as spectrophotometry with a colorimetric reagent like dithizone.[\[7\]](#)

- Data Analysis:

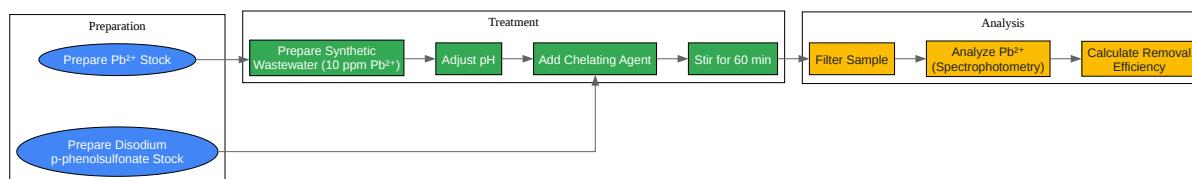
- Calculate the removal efficiency of  $\text{Pb}^{2+}$  using the following formula: Removal Efficiency (%) =  $[(C_0 - C_e) / C_0] * 100$  Where:
  - $C_0$  = Initial concentration of  $\text{Pb}^{2+}$
  - $C_e$  = Final concentration of  $\text{Pb}^{2+}$

#### Quantitative Data:

The following table presents hypothetical data for the removal of lead ions at varying concentrations of **Disodium p-phenolsulfonate**.

Disodium p-phenolsulfonate (ppm)	Initial $\text{Pb}^{2+}$ (ppm)	Final $\text{Pb}^{2+}$ (ppm)	Removal Efficiency (%)
50	10	4.5	55
100	10	2.1	79
200	10	0.8	92

#### Workflow for Heavy Metal Removal



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Workflow for heavy metal removal from wastewater.

## Cosmetic Formulations: pH Stabilization

In cosmetic formulations, maintaining a specific pH is crucial for product stability, efficacy, and skin compatibility.<sup>[8]</sup> **Disodium p-phenolsulfonate** can act as a buffering agent to help stabilize the pH of cosmetic creams and lotions.<sup>[9][10]</sup>

Experimental Protocol: Preparation of a Cosmetic Cream with pH Stabilization

Objective: To formulate a basic oil-in-water (O/W) cosmetic cream and evaluate the effect of **Disodium p-phenolsulfonate** on its pH stability over time.

Materials:

- Oil Phase:
  - Cetearyl alcohol (emulsifier, thickener)
  - Glyceryl stearate (emulsifier)
  - Sweet almond oil (emollient)
- Water Phase:
  - Deionized water
  - Glycerin (humectant)
  - **Disodium p-phenolsulfonate** (pH stabilizer)
  - Preservative (e.g., phenoxyethanol)
- pH meter
- Homogenizer

## Procedure:

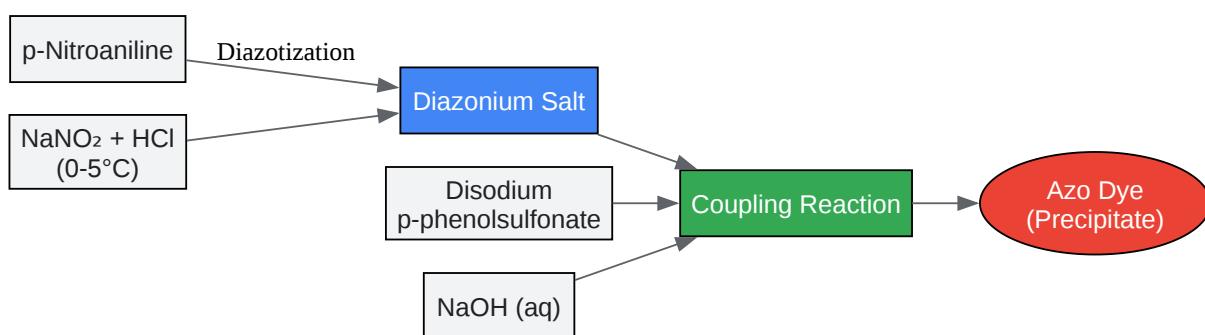
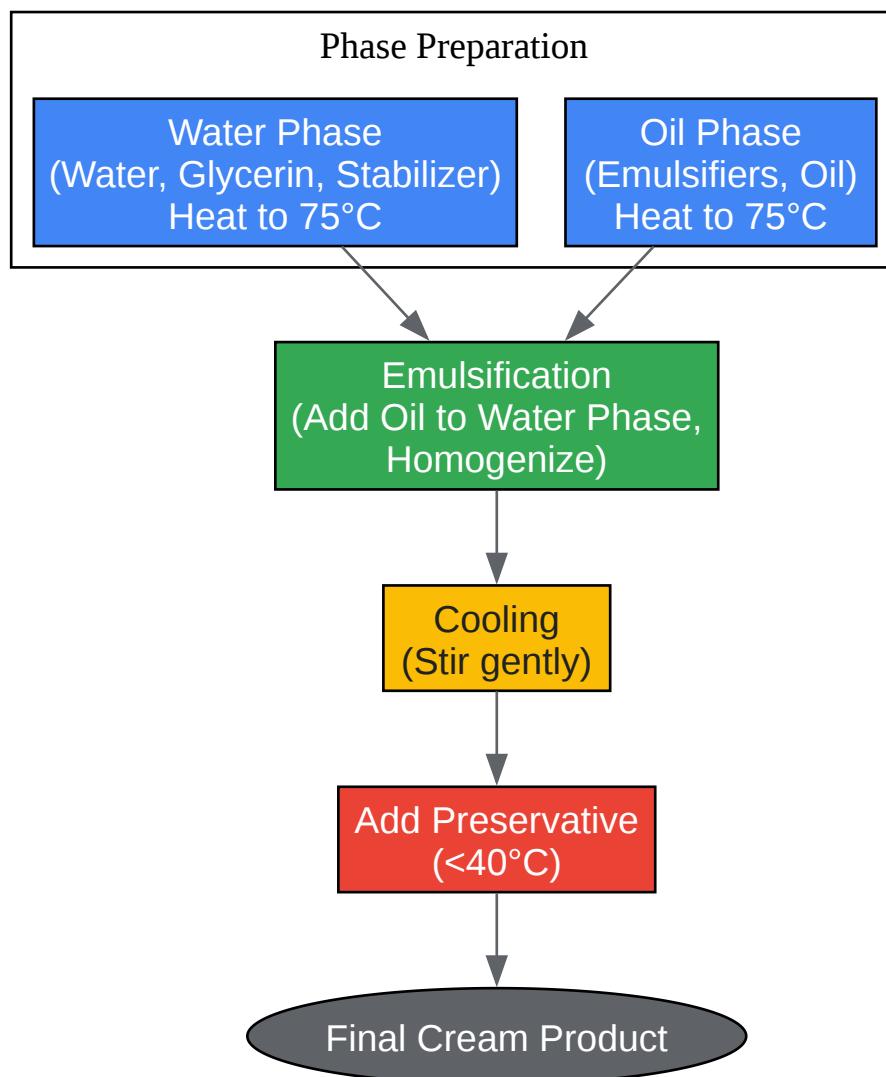
- Phase Preparation:
  - Water Phase: In a beaker, combine deionized water, glycerin, and **Disodium p-phenolsulfonate**. Heat to 75°C and stir until all components are dissolved.
  - Oil Phase: In a separate beaker, combine cetearyl alcohol, glyceryl stearate, and sweet almond oil. Heat to 75°C and stir until all components are melted and uniform.
- Emulsification:
  - Slowly add the oil phase to the water phase while continuously stirring with a homogenizer.
  - Homogenize for 5-10 minutes until a stable emulsion is formed.
- Cooling and Final Additions:
  - Allow the emulsion to cool while stirring gently.
  - When the temperature is below 40°C, add the preservative and mix thoroughly.
- pH Measurement and Stability Testing:
  - Measure the initial pH of the cream.[\[11\]](#)[\[12\]](#)[\[13\]](#)
  - Store samples of the cream at different conditions (e.g., room temperature, 40°C) and measure the pH at regular intervals (e.g., 1 week, 1 month, 3 months) to assess stability.[\[2\]](#)

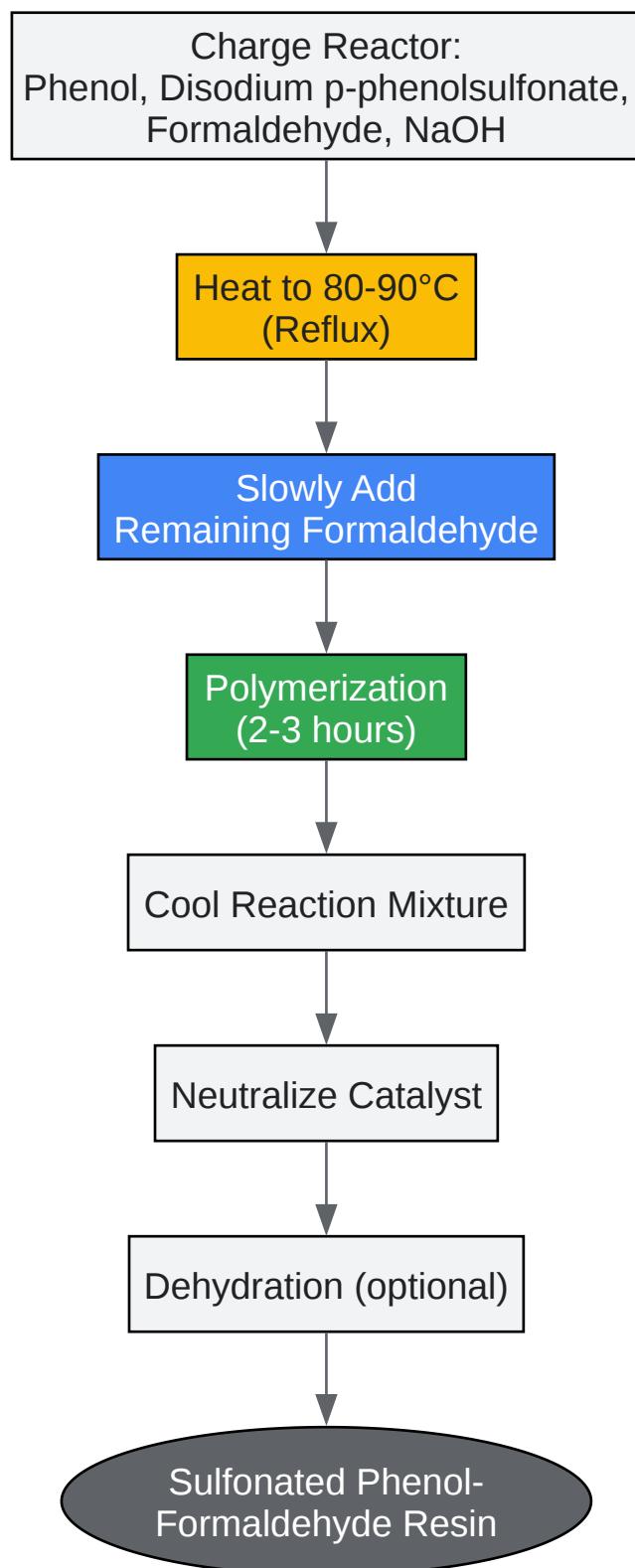
## Quantitative Data:

The following table shows hypothetical pH stability data for a cosmetic cream with and without **Disodium p-phenolsulfonate**.

Formulation	Initial pH	pH after 1 Month (Room Temp)	pH after 1 Month (40°C)
Without Stabilizer	6.5	5.8	5.5
With 0.5% Disodium p-phenolsulfonate	6.5	6.4	6.2

### Cosmetic Cream Formulation Workflow



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- To cite this document: BenchChem. [Application Notes and Protocols for Disodium p-phenolsulfonate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15193923#experimental-protocol-for-using-disodium-p-phenolsulfonate>

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